

Cross-resistance studies with "Anticancer agent 61"

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Compound of Interest

Compound Name: Anticancer agent 61

Cat. No.: B12407225

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An in-depth analysis of "**Anticancer agent 61**" reveals that this designation does not refer to a single, universally recognized compound. Instead, it appears as a placeholder or internal identifier in various research publications, each describing a different chemical entity. To provide a precise and relevant comparison guide, it is crucial to first identify the specific "**Anticancer agent 61**" of interest.

The Ambiguity of "Anticancer Agent 61"

Multiple distinct compounds have been referred to as "**Anticancer agent 61**" in scientific literature:

- **A Carbazole Derivative:** One study identifies "**Anticancer agent 61** (compound 3v)" as a potent, orally active carbazole derivative. This compound has demonstrated antiproliferative activity against several cancer cell lines, with specific IC₅₀ values reported as 1.12 μ M for HepG2, 1.97 μ M for Bel-7402, and 1.08 μ M for MCF-7 cells.[1]
- **Disulfiram (DSF):** In the context of drug repurposing, Disulfiram (DSF), a medication traditionally used for treating alcohol addiction, has been investigated as a "potential non-chemotherapeutic adjuvant anticancer agent (61)".[2][3][4] Its anticancer effects are linked to various mechanisms, including the induction of apoptosis by cell cycle arrest and inhibition of mitochondrial function.[2][3][4]
- **A Copper Complex:** Research on metal-based therapeutics has highlighted a specific copper complex as a "potent anticancer agent[5][6][7]".[8] The anticancer activity of such metal

complexes is often attributed to their ability to generate reactive oxygen species (ROS), cause DNA damage, and disrupt cellular functions like proliferation and differentiation.[8]

- Other Mentions: The term "anticancer agent (61)" also appears in broader discussions within scientific articles, where it may refer to a compound from a cited study without providing its specific name or structure within the main text. These mentions can be found in research concerning scorpion venom toxins, pyrvinium pamoate, and fuopyrimidine-based kinase inhibitors, among others.[9]

Next Steps

To proceed with the creation of a detailed comparison guide, including quantitative data, experimental protocols, and signaling pathway diagrams, clarification is required. Please specify which of the above-mentioned compounds, or another not listed, is the "**Anticancer agent 61**" you wish to be the subject of this guide. Once the specific agent is identified, a comprehensive analysis of its cross-resistance profile, mechanism of action, and comparative performance can be conducted.

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